

# Physicochemical Properties of Metaldehyde for Environmental Modeling: An In-depth Technical Guide

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## Compound of Interest

Compound Name:	Metaldehyde
CAS No.:	37273-91-9
Cat. No.:	B7821763

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This technical guide provides a comprehensive overview of the core physicochemical properties of **metaldehyde**, a molluscicide of significant environmental interest. Understanding these properties is crucial for accurately modeling its environmental fate, transport, and potential impact. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes the environmental pathways of **metaldehyde**.

## Core Physicochemical Data

The following table summarizes the essential physicochemical properties of **metaldehyde**, critical for environmental modeling applications. These values influence its mobility, persistence, and distribution across various environmental compartments.

Property	Value	Temperature (°C)	Method/Reference
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>4</sub>	-	
Molecular Weight	176.21 g/mol	-	[1]
Water Solubility	200 mg/L	17	[2]
220 mg/L	20	[3]	
222 mg/L	20	[1][4]	
260 mg/L	30		
Vapor Pressure	5.0 x 10 <sup>-2</sup> mm Hg (6.67 Pa)	25	
Negligible at room temperature	-		
Octanol-Water Partition Coefficient (log K <sub>ow</sub> )	0.12	20	
Soil Organic Carbon-Water Partitioning Coefficient (K <sub>oc</sub> )	34 - 240 L/kg	-	
240	-		
Henry's Law Constant	5.2 x 10 <sup>-5</sup> atm·m <sup>3</sup> /mol (estimated)	25	
Hydrolysis Half-life (t <sub>1/2</sub> )	Stable at pH 4, 7, and 9 at 25°C.	25	Generally considered stable under environmental conditions.
Aqueous Photolysis Half-life (t <sub>1/2</sub> )	Stable to direct photolysis in water.	-	Indirect photolysis may occur but is generally slow.
Soil Biodegradation Half-life (DT <sub>50</sub> )	3.17 - 223 days	-	Highly variable depending on soil

type, moisture, and temperature.

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Approx. 2 months -

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5.3 - 9.9 days  
(aerobic, German soils) -

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## Experimental Protocols

The determination of the physicochemical properties of pesticides like **metaldehyde** is highly standardized to ensure data quality and comparability. The following are detailed summaries of the methodologies, primarily based on the Organization for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

### Water Solubility (OECD Guideline 105)

The water solubility of a compound is determined to be above or below  $10^{-2}$  g/L, which then dictates the appropriate method.

- **Flask Method** (for solubilities  $> 10^{-2}$  g/L): A sufficient amount of the test substance is added to water in a flask to create a saturated solution. The flask is agitated at a constant temperature (e.g., 20°C) until equilibrium is reached. The concentration of **metaldehyde** in the aqueous phase is then determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS), after separation of the undissolved substance.
- **Column Elution Method** (for solubilities  $< 10^{-2}$  g/L): A column is packed with an inert support material coated with the test substance. Water is then passed through the column at a slow, constant rate. The concentration of **metaldehyde** in the eluate is measured over time until a plateau is reached, indicating saturation.

### Vapor Pressure (OECD Guideline 104)

Several methods can be employed to determine the vapor pressure of a substance, depending on the expected range. For a compound like **metaldehyde** with a relatively low vapor pressure, the following are suitable:

- **Gas Saturation Method:** A stream of inert gas is passed through or over the substance at a known flow rate and temperature, allowing it to become saturated with the vapor of the substance. The amount of substance transported by the gas is determined, and from this, the vapor pressure is calculated.
- **Effusion Method (Knudsen Cell):** The rate of mass loss of the substance effusing through a small orifice in a temperature-controlled cell into a vacuum is measured. The vapor pressure is then calculated from this rate.

## Octanol-Water Partition Coefficient (Kow) (OECD Guidelines 107, 117, 123)

The Kow is a measure of a chemical's lipophilicity and is a key parameter in assessing bioaccumulation potential.

- **Shake Flask Method (OECD 107):** A solution of **metaldehyde** in either n-octanol or water is placed in a vessel with the other solvent. The mixture is shaken until equilibrium is achieved. The phases are then separated, and the concentration of **metaldehyde** in each phase is determined. The Kow is the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.
- **HPLC Method (OECD 117):** This is an indirect method where the retention time of **metaldehyde** on a reverse-phase HPLC column is compared to that of a series of standard compounds with known log Kow values. A calibration curve is generated, and the log Kow of **metaldehyde** is interpolated.
- **Slow-Stirring Method (OECD 123):** This method is particularly useful for highly lipophilic substances but can also be applied to others. It involves gentle, prolonged stirring of the two-phase system to avoid the formation of microdroplets, which can interfere with accurate measurements.

## Soil Organic Carbon-Water Partitioning Coefficient (Koc) (OECD Guideline 106)

The Koc value indicates the tendency of a chemical to adsorb to soil and sediment organic matter.

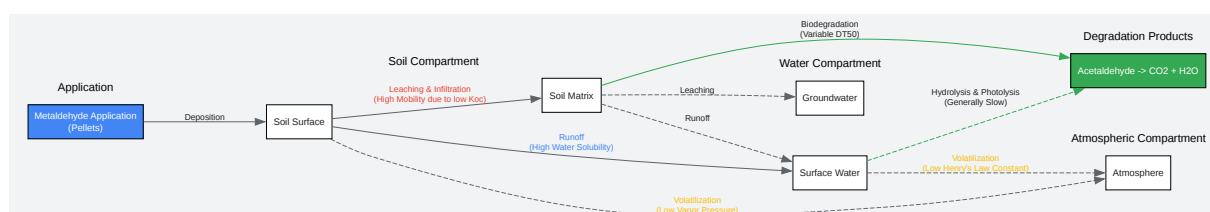
- **Batch Equilibrium Method:** A known mass of soil with a known organic carbon content is equilibrated with an aqueous solution of **metaldehyde** of a known concentration. The mixture is agitated for a defined period to reach equilibrium. The solid and liquid phases are then separated by centrifugation, and the concentration of **metaldehyde** remaining in the aqueous phase is measured. The amount adsorbed to the soil is calculated by difference. The soil adsorption coefficient ( $K_d$ ) is calculated and then normalized to the organic carbon content of the soil to obtain the  $K_{oc}$  value.

## Degradation Studies

- **Hydrolysis as a Function of pH (OECD Guideline 111):** Sterile aqueous buffer solutions at different pH values (typically 4, 7, and 9) are treated with **metaldehyde** and incubated in the dark at a constant temperature. Samples are taken at various time intervals and analyzed for the concentration of the parent compound to determine the rate of hydrolysis.
- **Phototransformation of Chemicals in Water (OECD Guideline 316):** An aqueous solution of **metaldehyde** is exposed to a light source that simulates natural sunlight. The concentration of **metaldehyde** is monitored over time to determine the rate of direct photolysis. Control samples are kept in the dark to account for other degradation processes like hydrolysis.
- **Aerobic and Anaerobic Transformation in Soil (OECD Guideline 307):** Soil samples are treated with **metaldehyde** and incubated under controlled aerobic or anaerobic conditions. The disappearance of the parent compound and the formation of metabolites are monitored over time. The time for 50% of the substance to degrade ( $DT_{50}$ ) is then calculated.

## Environmental Fate and Transport Pathways

The physicochemical properties of **metaldehyde** dictate its behavior in the environment. The following diagram illustrates the key pathways for its distribution and degradation.



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